

3,5-Difluorobenzonitrile molecular weight and formula

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Compound of Interest

Compound Name: 3,5-Difluorobenzonitrile

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An In-depth Technical Guide to 3,5-Difluorobenzonitrile

This guide provides comprehensive information on the molecular properties and synthesis of **3,5-Difluorobenzonitrile**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

The fundamental molecular characteristics of **3,5-Difluorobenzonitrile** are summarized below, providing a quick reference for key quantitative data.

Property	Value	Citations
Molecular Formula	C ₇ H ₃ F ₂ N	[1] [2] [3] [4] [5] [6] [7]
Molecular Weight	139.10 g/mol	[1] [2] [3] [4] [5] [7] [8]
CAS Number	64248-63-1	[1] [2] [5] [7]
Melting Point	84-86 °C	[1] [7]
Boiling Point	160 °C	[1]
Appearance	White to almost white powder or crystals	[1]
Solubility in Water	Insoluble	[1]

Synthesis Protocol

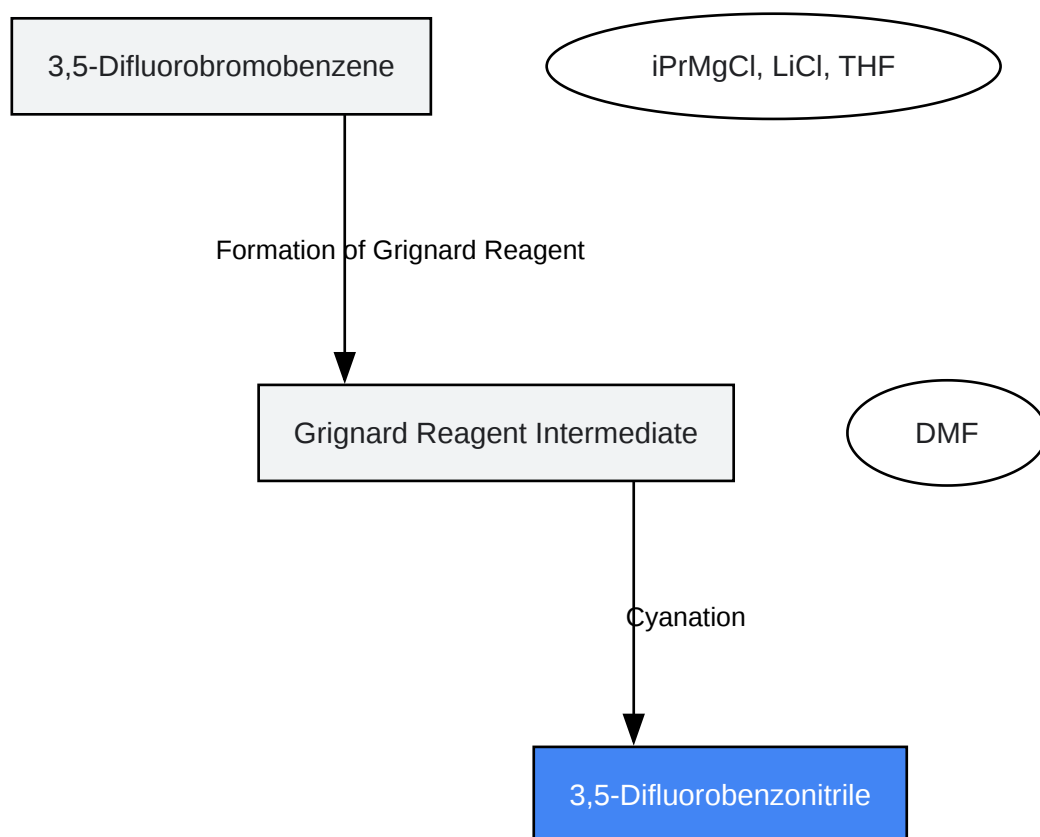
A common laboratory-scale synthesis of **3,5-Difluorobenzonitrile** involves the reaction of 3,5-difluorobromobenzene with a cyanide source. The following protocol is based on established methodologies.^[1]

General Procedure for the Synthesis of **3,5-Difluorobenzonitrile** from 3,5-Difluorobromobenzene:

- **Reaction Setup:** To a flask containing dry lithium chloride (LiCl), add isopropylmagnesium chloride (iPrMgCl) in tetrahydrofuran (THF).
- **Addition of Starting Material:** After a brief stirring period, slowly add a solution of 3,5-difluorobromobenzene in THF to the reaction mixture.
- **Cyanation Step:** Subsequently, add dimethylformamide (DMF) at 0 °C and continue stirring for 2 hours.
- **Work-up:** Upon completion of the reaction, add aqueous ammonia and iodine to the mixture.
- **Extraction:** Pour the reaction mixture into a saturated aqueous sodium sulfite (Na₂SO₃) solution and extract the product with chloroform (CHCl₃).
- **Purification:** Combine the organic layers, dry with sodium sulfate (Na₂SO₄), and filter. After removing the solvent under reduced pressure, purify the residue by silica gel column chromatography to yield pure **3,5-Difluorobenzonitrile**.

Visualizing the Synthesis Pathway

The following diagram illustrates the synthetic route from 3,5-difluorobromobenzene to **3,5-Difluorobenzonitrile**.



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Synthesis of **3,5-Difluorobenzonitrile**.

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